

Firefighting procedures for organic peroxide fires

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Compound Focus: Decanoyl peroxide

CAS No.: 762-12-9

Cat. No.: S525441

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Hazard Communication & Safety Data Sheets

- **Employer Requirement:** Employers must have a written hazard communication program, maintain **Safety Data Sheets (SDS)** for all hazardous chemicals, and provide employees with information and training on these hazards and appropriate protective measures [1].
- **Researcher Action:** Always consult the SDS for the specific organic peroxide you are using. The SDS contains critical information on hazards, incompatible materials, and recommended firefighting procedures.

Storage & Handling Regulations

Proper storage is crucial for safety. The International Fire Code (IFC) provides specific guidelines, summarized below [2].

| Aspect | Regulatory Requirement / Guideline |
|----------------------|--|
| General Storage | Must be in original DOT shipping containers; stored to prevent contamination [2]. |
| Storage Arrangements | Containers must be closed; 55-gallon drums not stored more than one high; minimum 2-foot clear space from uninsulated walls [2]. |

| Aspect | Regulatory Requirement / Guideline |
|--------------------|--|
| Explosion Control | Indoor storage rooms for unclassified detonable and Class I organic peroxides must have explosion control [2]. |
| Detached Buildings | Must be located a minimum distance from other buildings or lot lines (e.g., 50-150 feet for Class I, depending on quantity) [2]. |
| Electrical Systems | Wiring in storage areas for Class I or II organic peroxides must comply with Class I, Division 2 hazardous location standards [2]. |
| Fire Detection | Rooms storing Class I, II, or III organic peroxides require an approved, supervised smoke detection system [2]. |

Emergency Response & Firefighting Procedures

Organic peroxide fires can be violently unpredictable. The following flowchart outlines the critical first steps and decision-making process in an emergency.

The general principle for organic peroxides classified as "**Unclassified Detonable**" is clear: they are capable of detonation in their normal shipping containers under fire conditions and must be stored in accordance with explosives regulations [2]. **Fighting such a fire is extremely dangerous and should be left to specialized responders.**

Experimental & Monitoring Context

Research into fire dynamics and suppression methods is ongoing. One study explores using acoustic parameters (like wave resistance and particle concentration) to monitor conditions in a smoke-filled space, which could potentially aid in directing firefighting efforts and increasing responder safety [3].

Where to Find Detailed Protocols

For the detailed experimental protocols and specific firefighting procedures the question requests:

- **Primary Source:** The single most important resource is the **Safety Data Sheet (SDS)** for the exact organic peroxide product in use.
- **Regulatory Documents:** Consult the full text of **OSHA 1910.1200 (Hazard Communication)** [1] and the **International Fire Code, Chapter 62 (Organic Peroxides)** [2] for comprehensive legal and safety requirements.

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References

1. 1910.1200 - Hazard Communication. | Occupational Safety ... [osha.gov]
2. Chapter 62 Organic Peroxides: Baltimore Fire Code 2018 [up.codes]
3. Using the Burning of Polymer Compounds to Determine ... [mdpi.com]

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